

An In-depth Technical Guide to 5-Chlorobenzotriazole: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: **5-Chlorobenzotriazole**

Cat. No.: **B1630289**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Chlorobenzotriazole is a chlorinated heterocyclic aromatic compound that has garnered significant interest in various scientific and industrial fields. Its unique chemical structure, comprising a benzene ring fused to a 1,2,3-triazole ring with a chlorine substituent, imparts a range of valuable properties. This technical guide provides a comprehensive overview of the physical and chemical characteristics of **5-Chlorobenzotriazole**, detailed experimental protocols for its synthesis and analysis, and an exploration of its current and potential applications, particularly in the realm of drug development.

Physical and Chemical Properties

5-Chlorobenzotriazole is typically a white to off-white or light pink powder.^{[1][2]} It is stable under normal storage conditions in a cool, dry, and well-ventilated area away from incompatible substances.^[1]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **5-Chlorobenzotriazole**.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₄ ClN ₃	[2]
Molecular Weight	153.57 g/mol	[2]
Melting Point	157-159 °C	[2] [3]
Boiling Point	315.5 °C at 760 mmHg	[4]
Appearance	White to off-white/light pink powder	[1] [2]
Solubility	Soluble in hot water; sparingly soluble in water	[1] [5]
pKa	7.46 ± 0.40 (Predicted)	[1]
CAS Number	94-97-3	[1]

Experimental Protocols

Synthesis of 5-Chlorobenzotriazole

A common method for the synthesis of **5-Chlorobenzotriazole** involves the reduction of 4-chloro-2-nitroaniline followed by diazotization and cyclization.

Materials:

- 4-chloro-2-nitroaniline
- Iron powder
- Concentrated hydrochloric acid
- Glacial acetic acid
- Sodium nitrite
- Water
- Ethanol (98 wt.%)

- Activated carbon

Procedure:

Step 1: Reduction of 4-chloro-2-nitroaniline to 4-chloro-1,2-phenylenediamine

- To a reactor, add iron powder, water (20-25 times the volume of hydrochloric acid), and concentrated hydrochloric acid.
- Stir the mixture and heat to 70-85 °C for 30-45 minutes to activate the iron powder.
- Cool the mixture to 60-65 °C.
- Slowly add 4-chloro-2-nitroaniline while stirring. The molar ratio of iron powder to concentrated hydrochloric acid to 4-chloro-2-nitroaniline should be 6-8 : 1-1.5 : 1.
- After the addition is complete, add ethanol (1/15 to 1/20 of the 98 wt.% solution).
- The reaction will yield a crude product of 4-chloro-1,2-phenylenediamine.

Step 2: Diazotization and Cyclization to **5-Chlorobenzotriazole**

- Add the crude 4-chloro-1,2-phenylenediamine to a reactor.
- Add glacial acetic acid and an equal volume of water, and stir to dissolve.
- Cool the solution to -5 to 5 °C.
- While maintaining the temperature between -5 and 5 °C, slowly add an aqueous solution of sodium nitrite.
- After the addition is complete, warm the mixture to 75-85 °C and maintain this temperature for 1.5-2 hours.
- Add activated carbon and heat the mixture to boiling for 20-30 minutes.
- Filter the hot solution.
- Cool the mother liquor to allow for precipitation of the product.

- Collect the precipitate and dry it to obtain **5-Chlorobenzotriazole**.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of **5-Chlorobenzotriazole** in a suitable deuterated solvent (e.g., DMSO-d₆). Filter the solution to remove any particulate matter and transfer it to a clean NMR tube.
- ¹H NMR Analysis: Acquire the proton NMR spectrum. For **5-Chlorobenzotriazole** in DMSO-d₆, characteristic peaks are observed around δ 14.00 (broad singlet, 1H, NH), δ 8.06 (d, 1H), δ 8.02 (d, 1H), and δ 7.48 (dd, 1H).^[6]

Infrared (IR) Spectroscopy

- Sample Preparation (KBr Pellet Method): Grind a small amount of **5-Chlorobenzotriazole** with spectroscopic grade potassium bromide (KBr) to a fine powder. Press the powder into a thin, transparent pellet using a hydraulic press.
- Analysis: Place the KBr pellet in the sample holder of the IR spectrometer and acquire the spectrum.

Mass Spectrometry (MS)

- Sample Preparation: Prepare a dilute solution of **5-Chlorobenzotriazole** in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Analysis: Introduce the sample into the mass spectrometer (e.g., via electrospray ionization - ESI). The resulting mass spectrum will show the molecular ion peak corresponding to the mass-to-charge ratio of the protonated or deprotonated molecule.

Applications

5-Chlorobenzotriazole is a versatile compound with a range of industrial and research applications.

- Corrosion Inhibitor: It is widely used to protect metals, particularly copper and its alloys, from corrosion.[1][2] It forms a protective film on the metal surface, inhibiting both anodic and cathodic reactions.[7]
- UV Stabilizer: Its ability to absorb ultraviolet radiation makes it a useful additive in plastics and coatings to prevent degradation from sun exposure.[2]
- Photography: It acts as a stabilizer in photographic emulsions.[1]
- Organic Synthesis: It serves as a valuable intermediate in the synthesis of pharmaceuticals and agrochemicals.[1]

Potential in Drug Development

While research on the direct therapeutic applications of **5-Chlorobenzotriazole** is limited, its derivatives have shown promising biological activities, suggesting that the **5-chlorobenzotriazole** scaffold is a valuable pharmacophore.

Antiviral Activity

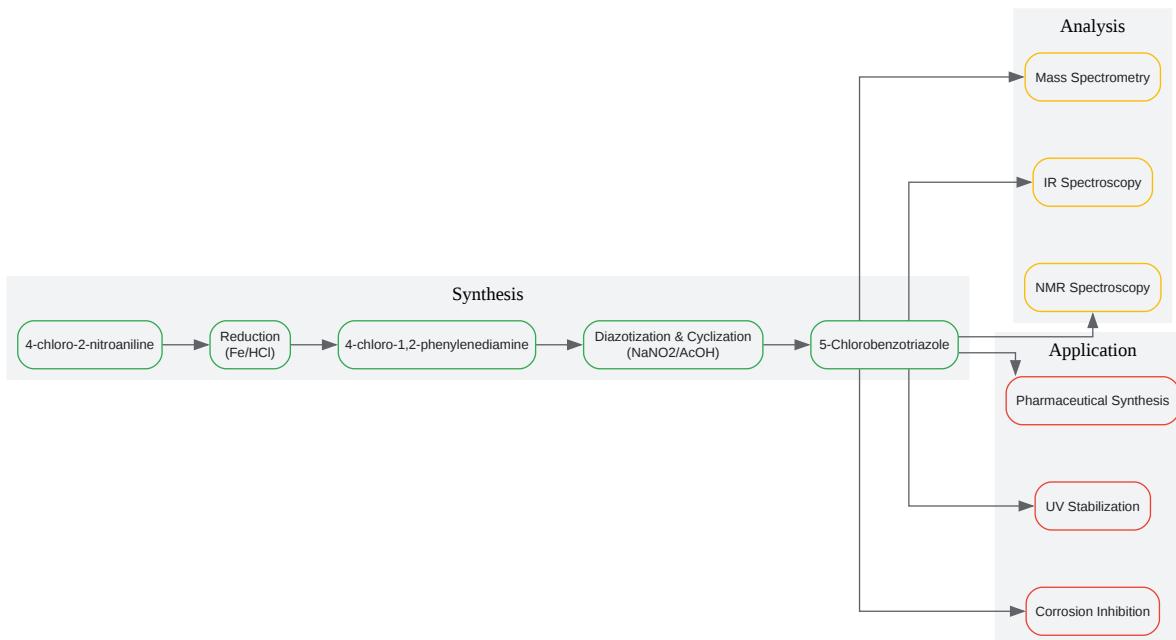
Derivatives of **5-chlorobenzotriazole** have demonstrated antiviral activity against a range of RNA viruses, including Coxsackievirus B5 and Bovine Viral Diarrhea Virus (BVDV).[8] The proposed mechanism of action for some benzotriazole derivatives involves the inhibition of the early stages of viral infection, such as attachment to the host cell.[9]

Anticancer Activity

Studies on related chlorinated benzotriazole compounds have indicated potential antiproliferative and pro-apoptotic effects.[9] The proposed mechanisms for the anticancer activity of related heterocyclic compounds include the induction of apoptosis through the mitochondrial pathway and the modulation of key signaling cascades such as NF- κ B and MAPK.[6]

Visualizations

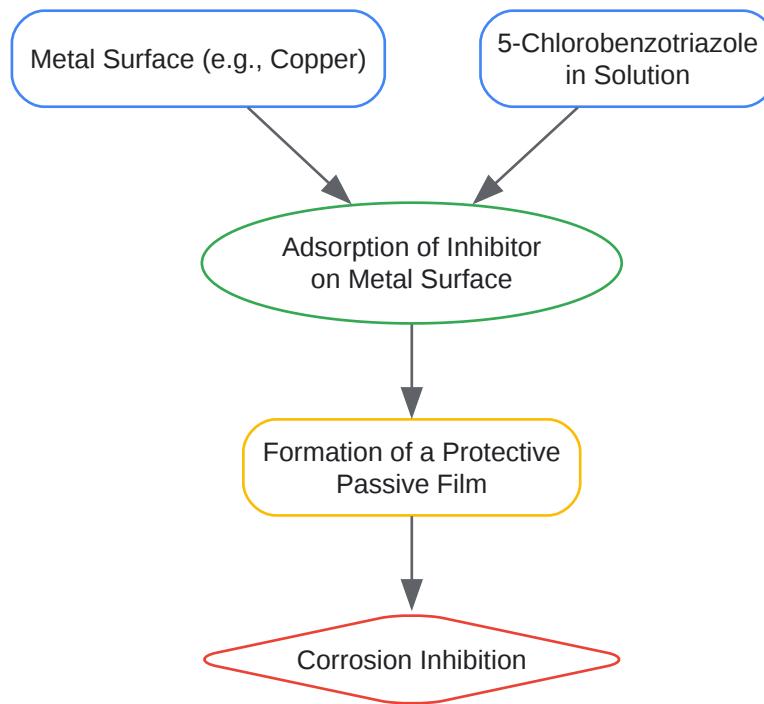
Experimental and Logical Workflows



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General workflow for the synthesis, analysis, and application of **5-Chlorobenzotriazole**.

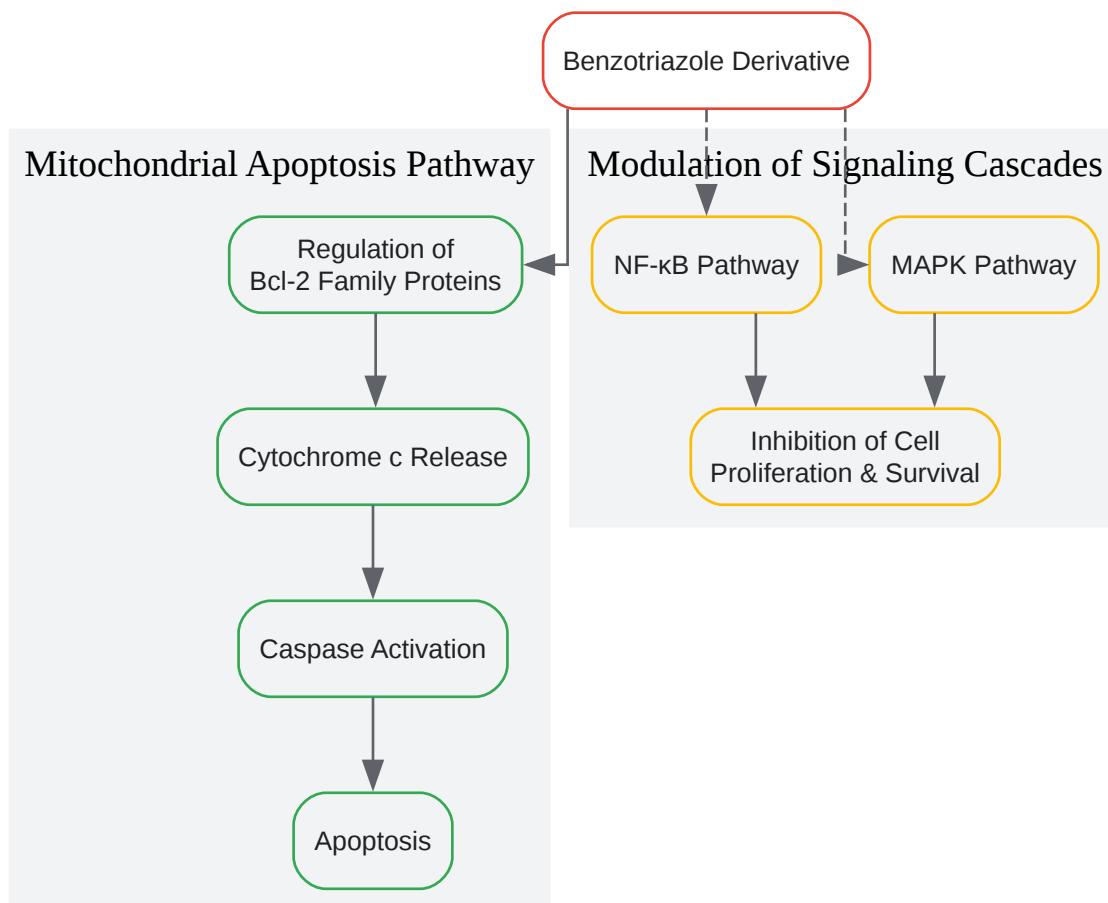
Proposed Mechanism of Corrosion Inhibition



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Proposed mechanism of corrosion inhibition by **5-Chlorobenzotriazole**.

Proposed Signaling Pathway for Anticancer Activity of Related Compounds



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Proposed anticancer mechanisms of related benzotriazole compounds.

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